

# Comprehensive Safety & Handling Guide: Benzonitrile, 3-fluoro-4-(2-hydroxyethyl)-[1][2]

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## Compound of Interest

Compound Name: *Benzonitrile, 3-fluoro-4-(2-hydroxyethyl)-*

CAS No.: *193290-21-0*

Cat. No.: *B12329271*

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## Executive Safety Summary

**Benzonitrile, 3-fluoro-4-(2-hydroxyethyl)-** represents a specific class of functionalized aromatic nitriles used as intermediates in drug development.[1][2] While often less volatile than smaller aliphatic nitriles, its dual-functionality (nitrile + alcohol) and fluorination require a specialized safety approach that transcends generic laboratory standards.[1][2]

### Critical Hazard Snapshot:

- Acute Toxicity: Harmful by inhalation, ingestion, and skin contact.[3] Metabolically capable of releasing cyanide ions ( ), though typically slower than aliphatic nitriles.[1][2]
- Reactivity: Incompatible with strong oxidizers and strong acids (risk of HCN evolution).[2]
- Physical State: Likely a solid or viscous oil depending on purity/polymorph; dust or aerosol generation is the primary exposure vector.[2]

## Risk Assessment & Chemical Hazard Analysis

### Structure-Activity Relationship (SAR) Insights

To handle this compound safely, one must understand the risks embedded in its molecular structure:

- The Nitrile Group (-CN): The primary toxicity driver.<sup>[1][2]</sup> While the aromatic ring stabilizes the nitrile, enzymatic metabolism (via Cytochrome P450) can liberate cyanide. Operational Implication: Work must be performed in a way that prevents systemic absorption.<sup>[2]</sup>
- The Fluorine Atom (3-F): Increases lipophilicity and metabolic stability.<sup>[1][2]</sup> This facilitates faster skin absorption compared to non-fluorinated analogues.<sup>[2]</sup> Operational Implication: Standard latex gloves are insufficient; permeation is accelerated.<sup>[2]</sup>
- The Hydroxyethyl Group (-CH<sub>2</sub>CH<sub>2</sub>OH): Increases water solubility.<sup>[1][2]</sup> This allows the compound to dissolve in sweat, creating a "bridge" for dermal uptake.

### Quantitative Hazard Data (Read-Across)

Data derived from structurally similar fluorinated benzonitriles (e.g., 3-fluoro-4-hydroxymethylbenzonitrile).<sup>[1][2]</sup>

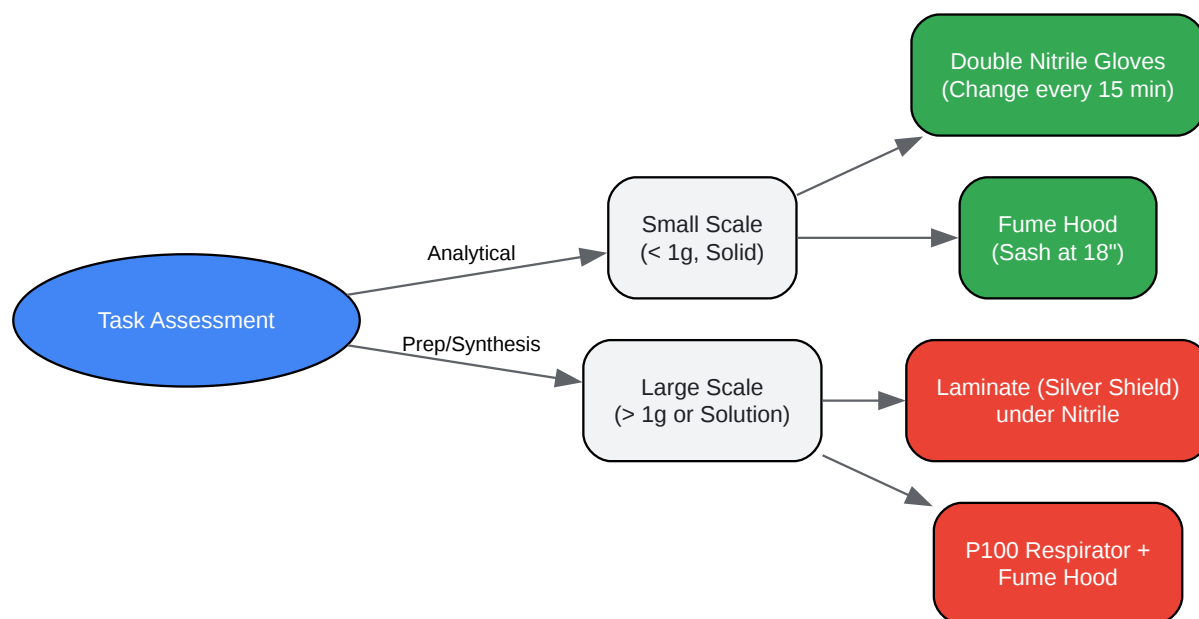
| Property        | Value / Classification | Operational Context                                              |
|-----------------|------------------------|------------------------------------------------------------------|
| GHS Signal Word | WARNING                | Treat as a high-potency intermediate.                            |
| H-Codes         | H302, H312, H332       | Harmful if swallowed, in contact with skin, or inhaled.          |
| H319            | Eye Irritation 2A      | High risk of corneal damage upon dust contact. <sup>[2]</sup>    |
| Thermal Decomp. | > 250°C                | Releases HF (Hydrofluoric Acid), HCN, and NO <sub>x</sub> gases. |

### Personal Protective Equipment (PPE) Matrix

Core Directive: Do not rely on "standard lab PPE." [2] The combination of a nitrile and a fluorinated motif requires barrier protection against organic permeation.

## PPE Decision Logic

The following diagram illustrates the decision process for selecting PPE based on the operation scale.



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Figure 1: PPE Selection Logic based on operational scale and physical state.

## Detailed PPE Specifications

| Component       | Specification                                                                         | Rationale                                                                                                    |
|-----------------|---------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------|
| Hand Protection | Primary: Silver Shield® (Laminate) or Viton.Secondary (Outer): 5-8 mil Nitrile.[1][2] | Nitriles can permeate standard nitrile rubber in <30 mins.[2]<br>Laminate provides >4h breakthrough time.[2] |
| Eye Protection  | Chemical Splash Goggles (Indirect Vent).[2]                                           | Safety glasses allow dust entry from the side.[2] Goggles seal the ocular cavity.[2]                         |
| Respiratory     | N95/P100 (if outside hood) or Fume Hood.[2]                                           | Prevention of dust inhalation is critical to avoid rapid systemic uptake.[2]                                 |
| Body            | Tyvek® Lab Coat or Apron.[2]                                                          | Cotton coats absorb liquids and hold them against the skin.[2] Tyvek repels.[2]                              |

## Operational Handling Protocol

### Phase 1: Preparation & Weighing

Objective: Eliminate dust generation and static discharge.[2]

- Engineering Control: All weighing must occur inside a chemical fume hood or a powder containment enclosure.[2]
- Static Mitigation: Use an anti-static gun or ionizer bar if the solid is fluffy/electrostatic.[2]
- Surface Protection: Line the balance area with a disposable absorbent pad (plastic side down) to capture stray particles.[2]

### Phase 2: Solubilization & Transfer

Objective: Prevent splashing of concentrated solutions (highest permeation risk).[2]

- Solvent Choice: The hydroxyethyl group suggests solubility in alcohols (MeOH, EtOH) and polar aprotic solvents (DMSO, DMF).[2]

- Note: DMSO enhances skin permeability.[2] A DMSO solution of this compound is significantly more dangerous than the neat solid.[2]
- Transfer Technique:
  - Do not pour.[2][4][5][6] Use a wide-bore pipette or syringe for liquid transfers.[2]
  - If using a syringe, ensure Luer-lock connections are tight to prevent "pop-off" spraying.[2]

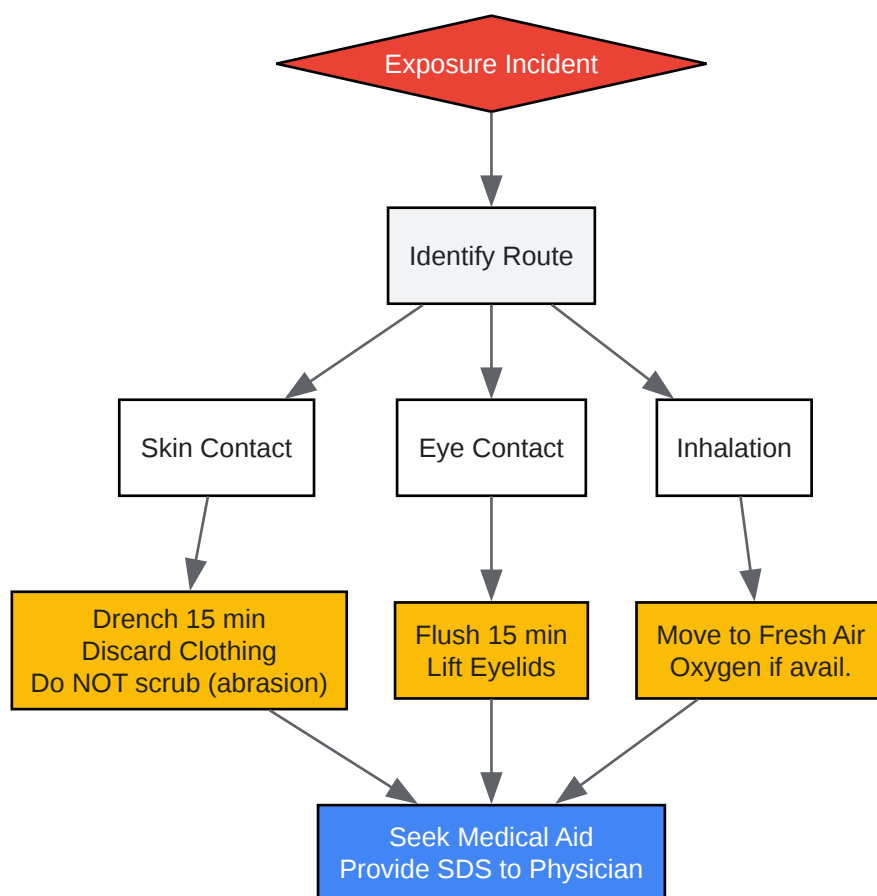
## Phase 3: Reaction Setup

- Incompatibility Check: Ensure no strong acids (HCl, H<sub>2</sub>SO<sub>4</sub>) are added without rigorous temperature control and venting.[2] Acidic hydrolysis of the nitrile can release HCN gas.
- Temperature: Monitor exotherms. Decomposition releases toxic fluoride and cyanide vapors.[2]

## Emergency Response & Exposure Management

Trust Protocol: Every lab handling this compound should have a "Cyanide Antidote Awareness" plan, even if the risk is lower than with NaCN.

## Exposure Response Workflow



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Figure 2: Immediate response steps for exposure incidents.[1][2][3]

#### First Aid Specifics:

- Skin: Wash with soap and water.[2][3][7][8] Do not use alcohol to clean skin; it increases absorption of the nitrile.[2]
- Ingestion: Do not induce vomiting. The risk of aspiration pneumonia and esophageal damage from the fluorinated motif outweighs the benefit.

## Waste Disposal & Decontamination[9][10]

Regulatory Compliance: This material is a "Labpack" candidate and must not enter the sanitary sewer.

## Disposal Streams

| Waste Type          | Classification                | Disposal Method                                                                                 |
|---------------------|-------------------------------|-------------------------------------------------------------------------------------------------|
| Solid Waste         | Hazardous (Toxic/Irritant)    | Double-bagged in yellow hazardous waste bags.[1][2]<br>Label: "Toxic Solid - Nitrile".[1][2][7] |
| Liquid Waste        | Organic Solvent (Halogenated) | Collect in "Halogenated Waste" carboy.[2] Do not mix with Acid Waste.                           |
| Contaminated Sharps | Hazardous Sharps              | Rigid sharps container.[2]<br>Incineration only.                                                |

## Decontamination of Glassware[1][6][9]

- Rinse 1: Rinse glassware with Acetone inside the fume hood.[2] Collect rinsate as halogenated waste.[2]
- Rinse 2: Wash with an alkaline detergent (pH > 9) to ensure hydrolysis of trace residues.[2]
- Final: Triple rinse with water.[2]

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